

# Troubleshooting low conversion in Friedel-Crafts reaction of fluorobenzene

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## Compound of Interest

Compound Name: 1-(3-Fluorophenyl)-2-phenylethanone

Cat. No.: B1302160

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## Technical Support Center: Friedel-Crafts Reactions

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals encountering challenges with the Friedel-Crafts reaction of fluorobenzene.

## Troubleshooting Guide: Low Conversion in Friedel-Crafts Reaction of Fluorobenzene

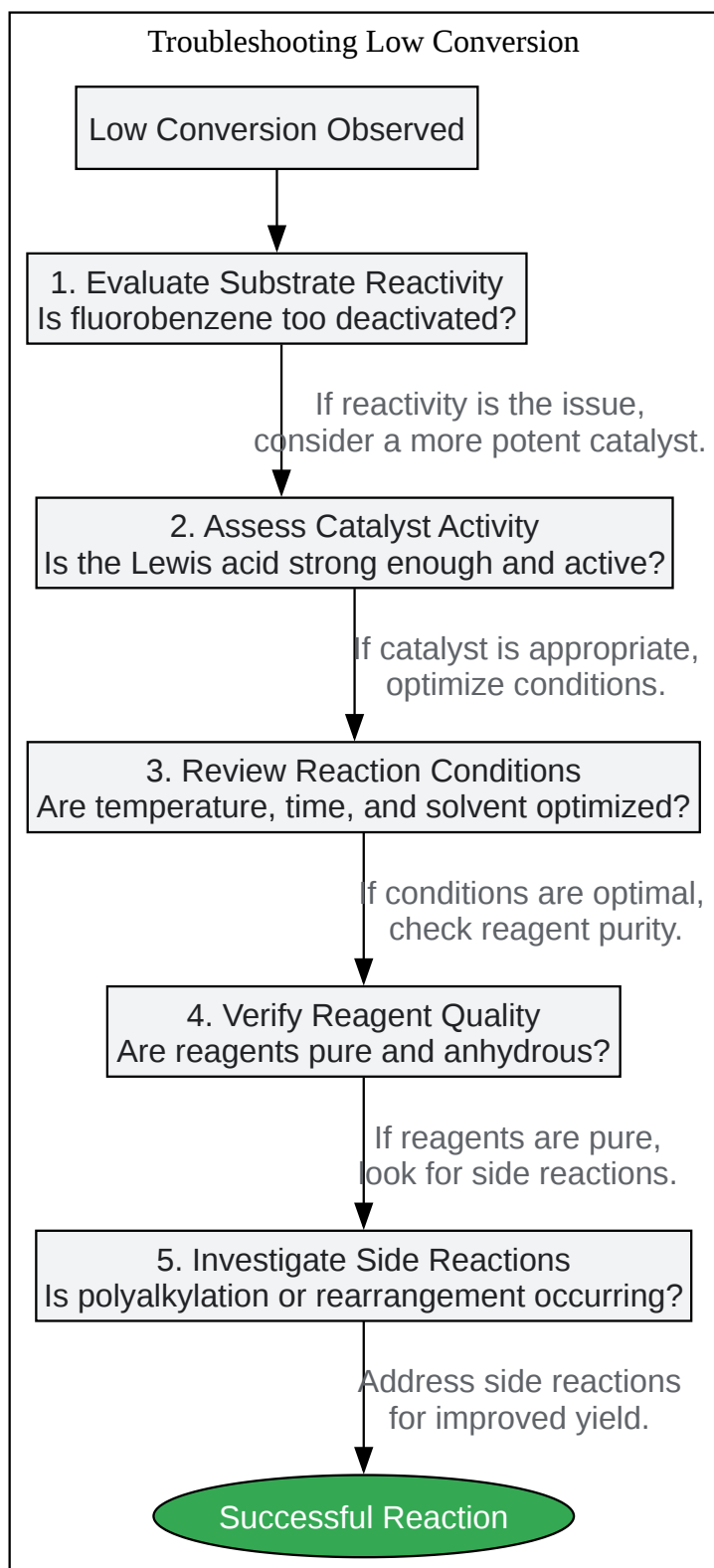
Low conversion in the Friedel-Crafts reaction of fluorobenzene is a common issue, primarily due to the deactivating effect of the fluorine substituent on the aromatic ring. This guide addresses the most frequent causes and provides systematic solutions.

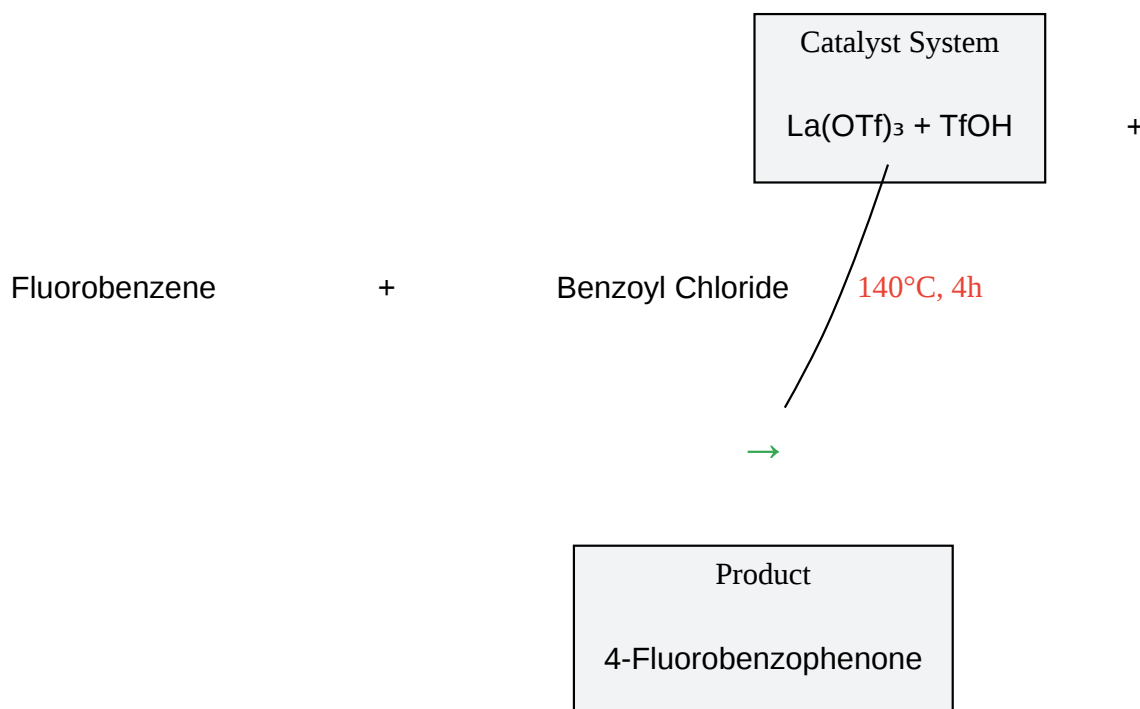
**Problem:** My Friedel-Crafts reaction with fluorobenzene is showing low or no conversion.

To diagnose and resolve this issue, consider the following factors, starting with the most probable cause.

## Logical Troubleshooting Workflow

Here is a step-by-step workflow to troubleshoot your reaction:





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